

In-Depth Technical Guide: ent-17-Hydroxykauran-3-one ($C_{20}H_{32}O_2$)

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Compound of Interest

Compound Name: ent-17-Hydroxykauran-3-one

Cat. No.: B1632175

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Abstract

ent-17-Hydroxykauran-3-one is a tetracyclic diterpenoid belonging to the kaurane class, a group of natural products known for their diverse and potent biological activities. Isolated from the medicinal plant *Euphorbia fischeriana*, this compound, with the molecular formula $C_{20}H_{32}O_2$, has garnered interest within the scientific community for its potential therapeutic applications, particularly in the realms of oncology and inflammatory diseases. This technical guide provides a comprehensive overview of the available scientific data on **ent-17-Hydroxykauran-3-one**, including its physicochemical properties, spectroscopic data, and known biological activities. Detailed experimental protocols for isolation and potential biological assays are also presented to facilitate further research and development.

Physicochemical Properties

ent-17-Hydroxykauran-3-one is a crystalline solid with a molecular weight of 304.47 g/mol. Its molecular structure features the characteristic tetracyclic kaurane skeleton with a hydroxyl group at position 17 and a ketone at position 3.

Property	Value	Reference
Molecular Formula	$C_{20}H_{32}O_2$	N/A
Molecular Weight	304.47 g/mol	N/A
CAS Number	960589-81-5	[1]
Appearance	White to off-white solid	N/A
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents.	N/A

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **ent-17-Hydroxykauran-3-one**. While a comprehensive public database of its spectra is not readily available, the following represents typical expected data based on its structure and related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- 1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl groups on the kaurane skeleton, protons adjacent to the ketone and hydroxyl groups, and the methylene and methine protons of the tetracyclic system.
- ^{13}C NMR: The carbon NMR spectrum will display 20 distinct signals corresponding to the carbon atoms in the molecule. The carbonyl carbon of the ketone at C-3 would appear significantly downfield (around 210-220 ppm), while the carbon bearing the hydroxyl group (C-17) would resonate in the range of 60-70 ppm.

Mass Spectrometry (MS)

- High-Resolution Mass Spectrometry (HR-MS): HR-MS analysis would confirm the elemental composition of the molecule, with the protonated molecule $[M+H]^+$ exhibiting a mass-to-charge ratio consistent with the molecular formula $C_{20}H_{33}O_2^+$.

Infrared (IR) Spectroscopy

- The IR spectrum of **ent-17-Hydroxykauran-3-one** is predicted to show a strong absorption band corresponding to the carbonyl (C=O) stretching of the ketone group (around 1700-1725 cm^{-1}) and a broad absorption band for the hydroxyl (O-H) stretching vibration (around 3200-3600 cm^{-1}).

Biological Activities

Kaurane-type diterpenoids isolated from *Euphorbia fischeriana* have been reported to exhibit a range of biological activities, including cytotoxic and anti-inflammatory effects. While specific quantitative data for **ent-17-Hydroxykauran-3-one** is limited in publicly accessible literature, the structural similarity to other bioactive kauranes suggests its potential in these areas.

Cytotoxic Activity

Numerous studies have demonstrated the anticancer potential of kaurane diterpenoids. These compounds can induce apoptosis and inhibit the proliferation of various cancer cell lines. Further investigation is warranted to determine the specific cytotoxic profile and IC_{50} values of **ent-17-Hydroxykauran-3-one** against a panel of human cancer cell lines.

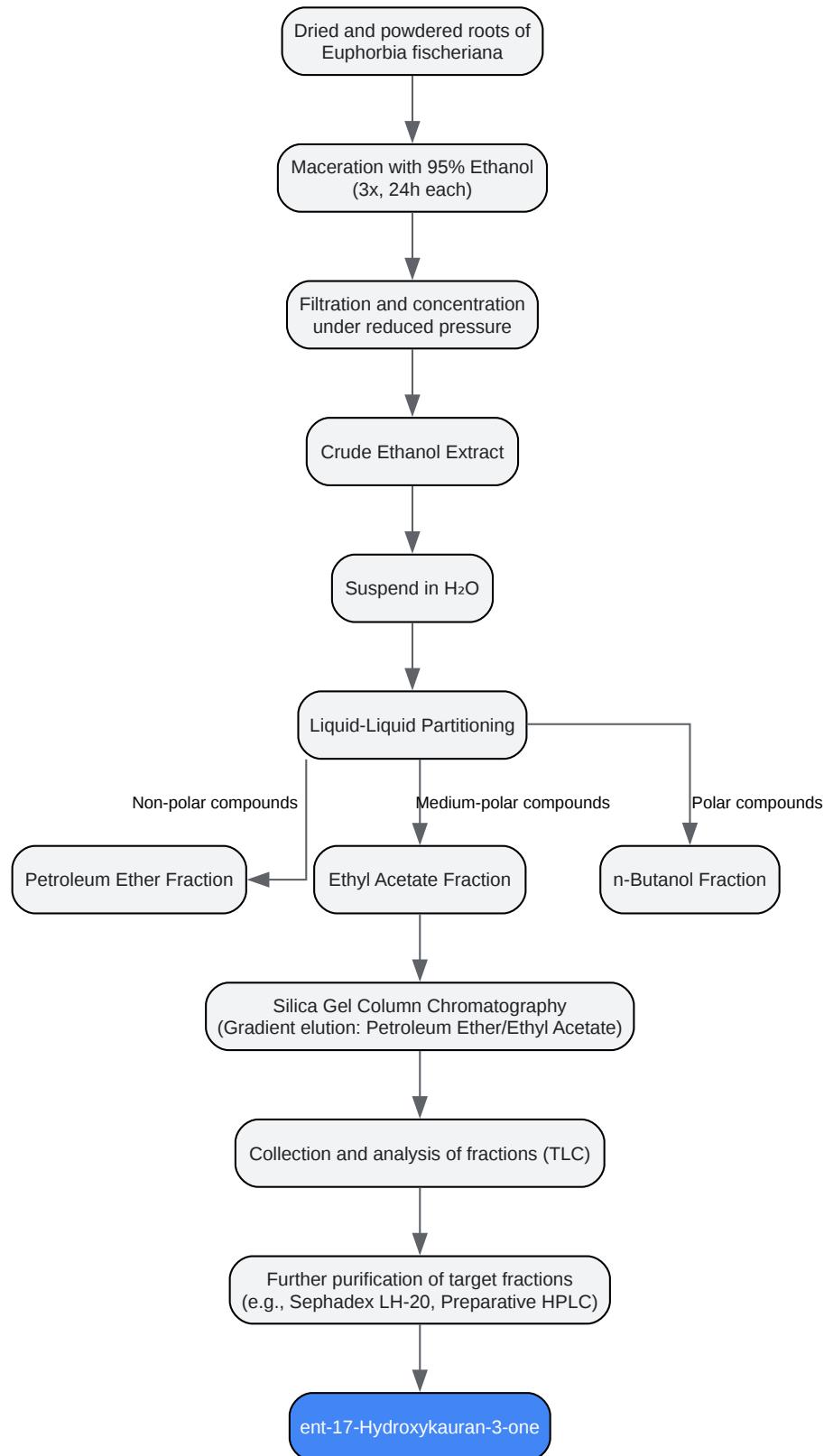
Anti-inflammatory Activity

The anti-inflammatory properties of kaurane diterpenoids are also well-documented. They can modulate key inflammatory pathways, such as the NF- κ B signaling pathway, and inhibit the production of pro-inflammatory mediators like nitric oxide (NO) and prostaglandins. Research into the anti-inflammatory effects of **ent-17-Hydroxykauran-3-one** could reveal its potential for treating inflammatory disorders.

Experimental Protocols

Isolation of **ent-17-Hydroxykauran-3-one** from *Euphorbia fischeriana*

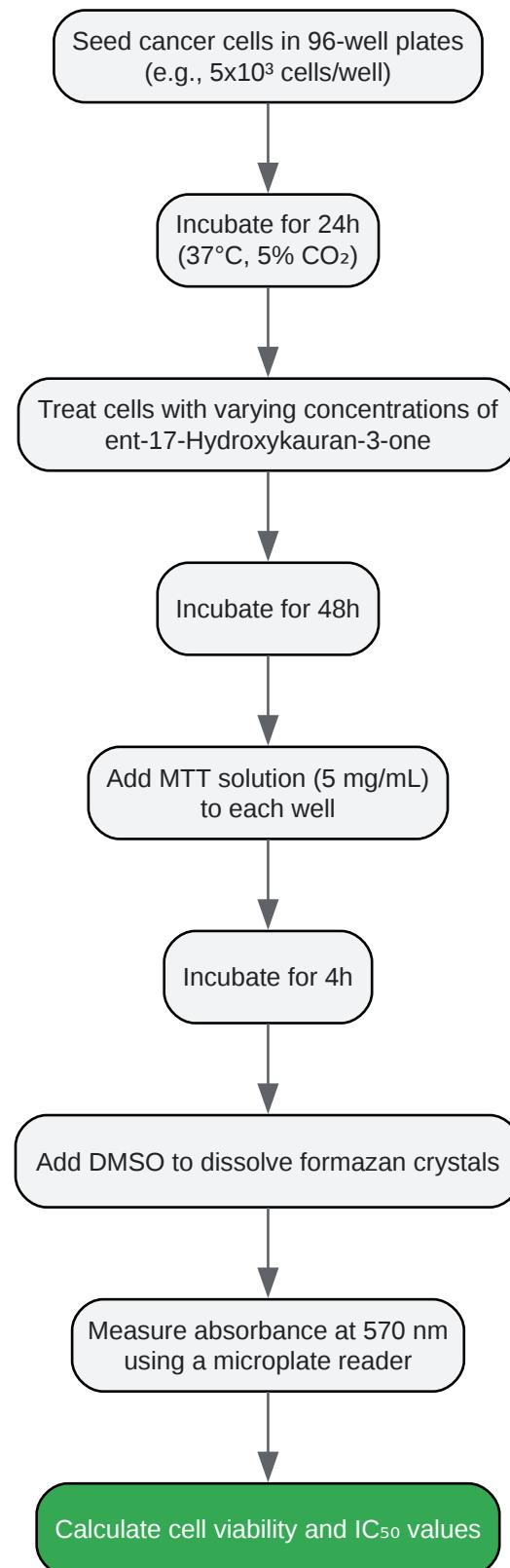
The following is a general protocol for the isolation of kaurane diterpenoids from the roots of *Euphorbia fischeriana*. Optimization may be required for maximizing the yield of **ent-17-Hydroxykauran-3-one**.

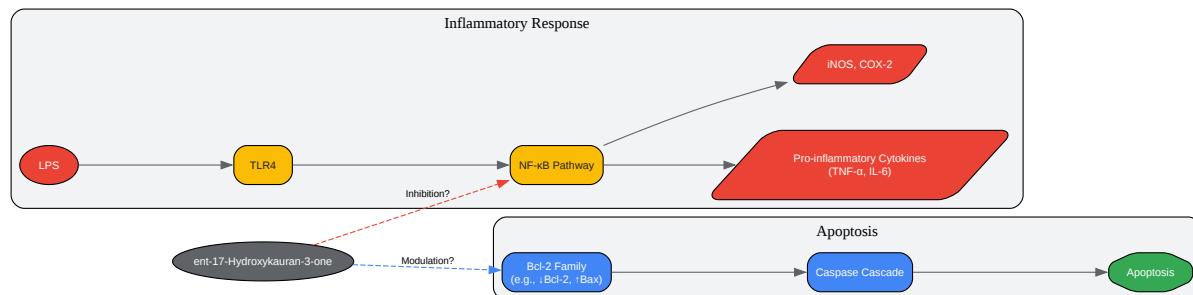
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Caption: General workflow for the isolation of **ent-17-Hydroxykauran-3-one**.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol outlines a standard procedure to evaluate the cytotoxic effects of **ent-17-Hydroxykauran-3-one** on cancer cell lines.



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References

- 1. abmole.com [abmole.com]
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